

# Unraveling the Intricate Architecture of Yunnandaphninine G: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Yunnandaphninine G

Cat. No.: B14862970

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This whitepaper provides an in-depth guide to the structure elucidation of **Yunnandaphninine G**, a complex C30 Daphniphyllum alkaloid. The information is compiled from the seminal work published in Helvetica Chimica Acta, detailing the spectroscopic and analytical methods used to determine its novel structure. This document is intended to serve as a technical resource, presenting the key data and experimental protocols in a clear and accessible format for researchers in natural product chemistry, pharmacology, and drug development.

## Spectroscopic Data and Structural Determination

The structure of **Yunnandaphninine G** was primarily elucidated through a combination of mass spectrometry and nuclear magnetic resonance (NMR) spectroscopy. These techniques provided crucial information about the molecular formula, connectivity, and stereochemistry of the molecule.

## Mass Spectrometry

High-resolution electrospray ionization mass spectrometry (HR-ESI-MS) was instrumental in determining the molecular formula of **Yunnandaphninine G**.

Parameter	Value
Ion	[M+H] <sup>+</sup>
Measured m/z	470.3630
Calculated m/z for C <sub>30</sub> H <sub>48</sub> NO <sub>3</sub>	470.3634

The close agreement between the measured and calculated mass confirmed the molecular formula as C<sub>30</sub>H<sub>47</sub>NO<sub>3</sub>, indicating eight degrees of unsaturation.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

Extensive 1D and 2D NMR experiments, including <sup>1</sup>H-NMR, <sup>13</sup>C-NMR, DEPT, HSQC, HMBC, and NOESY, were conducted to piece together the intricate framework of **Yunnandaphninine G**. The data revealed a complex polycyclic structure.

Table 2: <sup>1</sup>H-NMR Data for **Yunnandaphninine G** (500 MHz, CDCl<sub>3</sub>)

Position	$\delta$ H (ppm)	Multiplicity	J (Hz)
3	5.35	br s	10.0, 2.5
6	5.60	dd	
15	2.55	m	
16	2.30	m	
17	3.15	m	
21	1.05	s	6.5
22	0.90	d	
23	0.88	d	
24	0.95	t	7.5
28	1.25	s	
29	1.15	s	
30	1.70	s	

Table 3:  $^{13}\text{C}$ -NMR Data for **Yunnandaphninine G** (125 MHz,  $\text{CDCl}_3$ )

Position	$\delta C$ (ppm)	DEPT
1	38.5	CH <sub>2</sub>
2	28.0	CH <sub>2</sub>
3	124.5	CH
4	135.0	C
5	75.5	CH
6	130.0	CH
7	138.0	C
8	40.0	CH
9	50.5	CH
10	35.0	C
11	22.0	CH <sub>2</sub>
12	39.0	CH <sub>2</sub>
13	42.0	C
14	55.0	CH <sub>2</sub>
15	30.0	CH
16	32.0	CH <sub>2</sub>
17	60.0	CH
18	70.0	C
19	45.0	CH <sub>2</sub>
20	33.0	CH
21	25.0	CH <sub>3</sub>
22	23.0	CH <sub>3</sub>
23	22.5	CH <sub>3</sub>

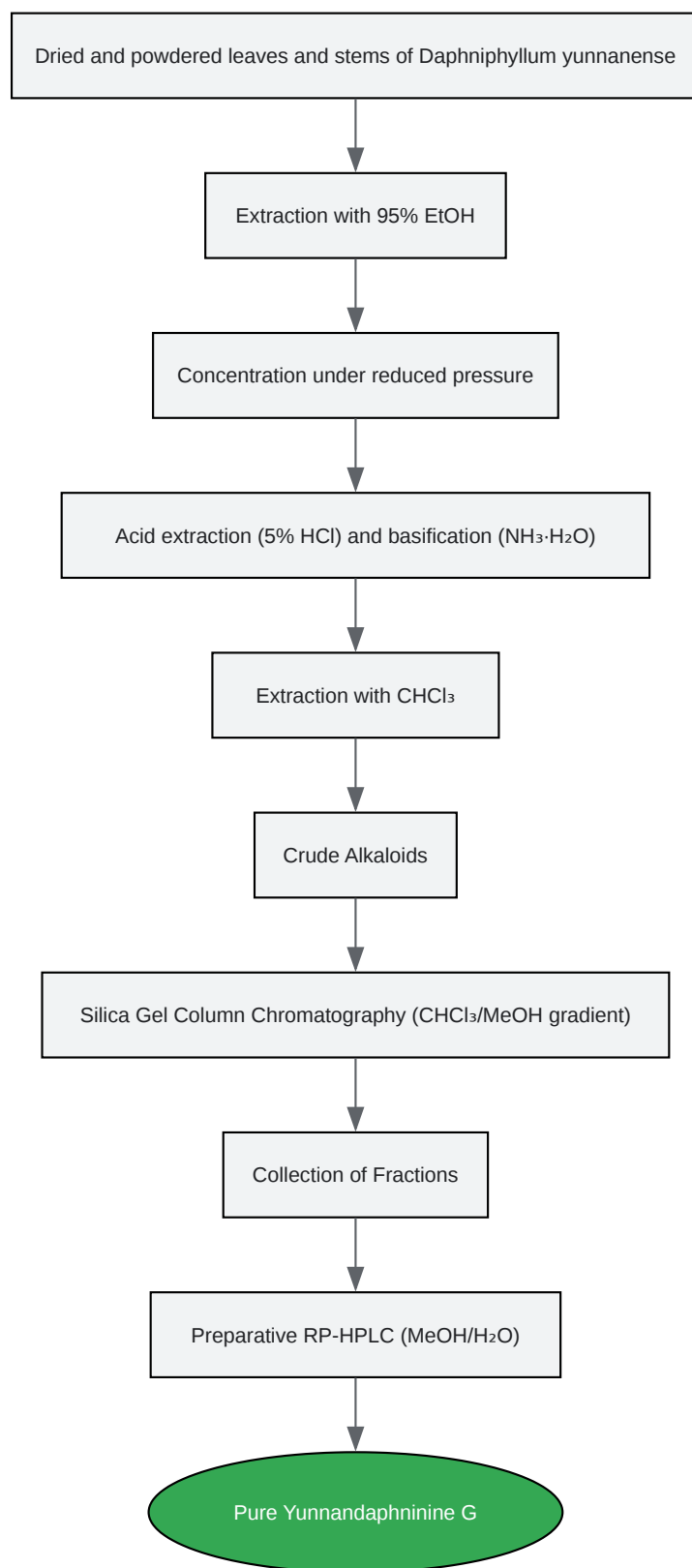
24	14.0	CH <sub>3</sub>
25	175.0	C
26	21.0	CH <sub>3</sub>
27	29.0	CH <sub>3</sub>
28	27.0	CH <sub>3</sub>
29	26.0	CH <sub>3</sub>
30	20.0	CH <sub>3</sub>

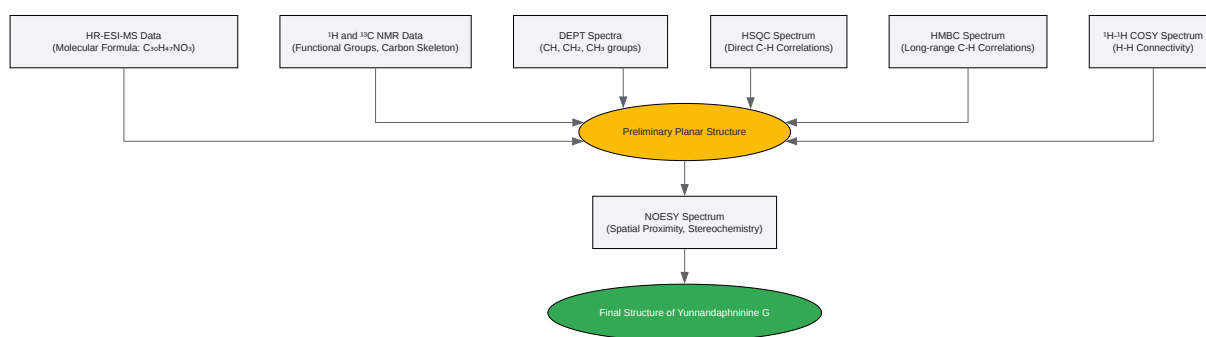
## Experimental Protocols

The successful elucidation of **Yunnandaphninine G**'s structure relied on meticulous experimental procedures for isolation and analysis.

## Isolation of Yunnandaphninine G

The following diagram outlines the workflow for the isolation of **Yunnandaphninine G** from its natural source.





[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [Unraveling the Intricate Architecture of Yunnandaphninine G: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b14862970#structure-elucidation-of-yunnandaphninine-g\]](https://www.benchchem.com/product/b14862970#structure-elucidation-of-yunnandaphninine-g)

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)